

Application Note: HPLC Analysis of 2-Methyl-2-(methylamino)propan-1-ol

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Compound of Interest

Compound Name: 2-Methyl-2-(methylamino)propan-1-ol

Cat. No.: B036536

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Abstract

This application note details a robust and reliable High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **2-Methyl-2-(methylamino)propan-1-ol**. The described protocol is suitable for the determination of the compound in bulk drug substances and can be adapted for various applications, including purity assessments and formulation analysis. The method utilizes a reversed-phase C18 column with UV detection, providing excellent sensitivity and resolution.

Introduction

2-Methyl-2-(methylamino)propan-1-ol is a valuable chemical intermediate used in the synthesis of various pharmaceutical compounds. Accurate and precise analytical methods are crucial for ensuring the quality and consistency of this starting material and its subsequent products. High-Performance Liquid Chromatography (HPLC) is a powerful technique for the separation, identification, and quantification of such compounds.^[1] This document provides a detailed protocol for the HPLC analysis of **2-Methyl-2-(methylamino)propan-1-ol**, including chromatographic conditions, sample preparation, and method performance characteristics.

Experimental Protocol

Instrumentation and Materials

- HPLC System: A standard HPLC system equipped with a quaternary or binary pump, an autosampler, a column thermostat, and a UV-Vis detector.
- Chromatographic Column: A C18 reversed-phase column (e.g., Agilent Zorbax SB-C18, 4.6 mm x 150 mm, 5 µm) is recommended.^[1] A Newcrom R1 column can also be utilized for this analysis.^{[1][2]}
- Chemicals and Reagents:
 - **2-Methyl-2-(methyamino)propan-1-ol** reference standard
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Phosphoric acid or Formic acid (analytical grade)^[2]
 - Methanol (HPLC grade) for sample preparation

Chromatographic Conditions

The following chromatographic conditions have been optimized for the analysis of **2-Methyl-2-(methyamino)propan-1-ol**:

Parameter	Condition
Mobile Phase	Acetonitrile and 0.1% Phosphoric Acid in Water (v/v)
Mode	Isocratic
Composition	Acetonitrile : 0.1% Phosphoric Acid in Water (30:70, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detector Wavelength	210 nm
Run Time	10 minutes

Preparation of Solutions

- **Mobile Phase Preparation:** To prepare 1 L of the mobile phase, mix 300 mL of acetonitrile with 700 mL of 0.1% phosphoric acid in water. Degas the solution prior to use.
- **Standard Solution Preparation:** Accurately weigh approximately 10 mg of **2-Methyl-2-(methylamino)propan-1-ol** reference standard and dissolve it in a 100 mL volumetric flask with methanol to obtain a stock solution of 100 µg/mL. Prepare a series of calibration standards by diluting the stock solution with the mobile phase.
- **Sample Preparation:** Accurately weigh a sample containing **2-Methyl-2-(methylamino)propan-1-ol** and dissolve it in methanol to achieve a theoretical concentration within the calibration range. Filter the sample solution through a 0.45 µm syringe filter before injection.

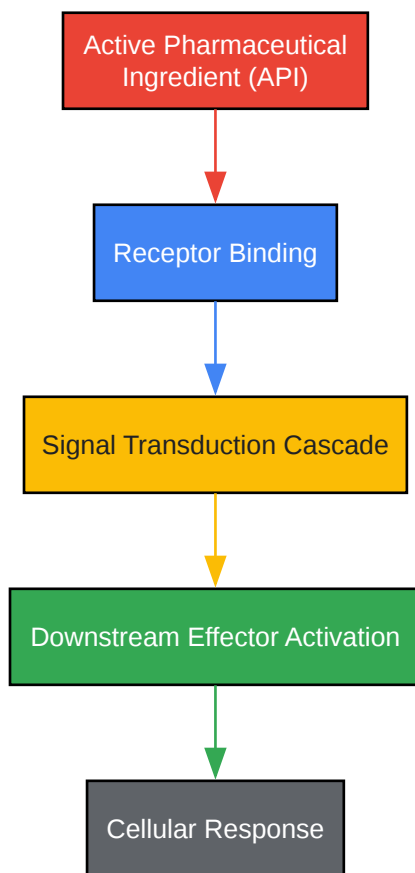
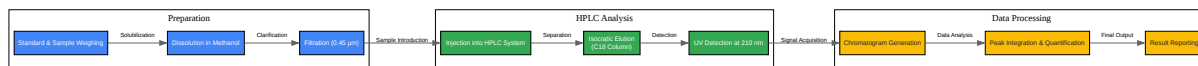
Method Validation Summary

The described HPLC method was validated for its key performance characteristics. The results are summarized in the table below.

Parameter	Result
Retention Time	Approximately 3.5 minutes
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.3 µg/mL
Limit of Quantitation (LOQ)	1.0 µg/mL
Precision (%RSD)	< 2.0%
Accuracy (% Recovery)	98.0 - 102.0%

HPLC Analysis Workflow

The logical flow of the HPLC analysis process, from initial sample handling to final data interpretation, is illustrated in the following diagram.



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References

- 1. 2-Methyl-2-(methylamino)propan-1-ol | High-Purity Reagent [benchchem.com]

- 2. 2-methyl-2-(methylamino)propan-1-ol | SIELC Technologies [sielc.com]
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